

An In-depth Technical Guide to 15-Deoxoeucosterol and Related Spirocyclic Nortriterpenoids

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Compound of Interest

Compound Name: 15-Deoxoeucosterol

Cat. No.: B602813

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **15-Deoxoeucosterol**, a spirocyclic nortriterpenoid, and its related compounds. Due to the limited publicly available data specifically on **15-Deoxoeucosterol**, this document expands its scope to include the broader family of eucosterols, compounds known for their potential therapeutic properties. This guide synthesizes the available information on their chemical properties, biological activities, and the methodologies used for their isolation and characterization, aiming to provide a valuable resource for researchers in natural product chemistry and drug discovery.

Introduction to 15-Deoxoeucosterol

15-Deoxoeucosterol is a nortriterpenoid belonging to the eucosterol family, which is characterized by a unique spirocyclic core. These natural products have been isolated from various plant species, particularly from the genera *Eucomis* and *Scilla*. While specific biological data for **15-Deoxoeucosterol** is scarce in peer-reviewed literature, the structural similarity to other bioactive eucosterols suggests its potential for further investigation.

Chemical and Physical Properties

A summary of the key chemical identifiers for **15-Deoxoeucosterol** is presented in the table below.

Identifier	Value	Source
CAS Number	81241-53-4	Internal Search
Molecular Formula	C ₂₉ H ₄₆ O ₄	Internal Search
Molecular Weight	458.67 g/mol	Internal Search

Biological Activities of Eucosterol Derivatives

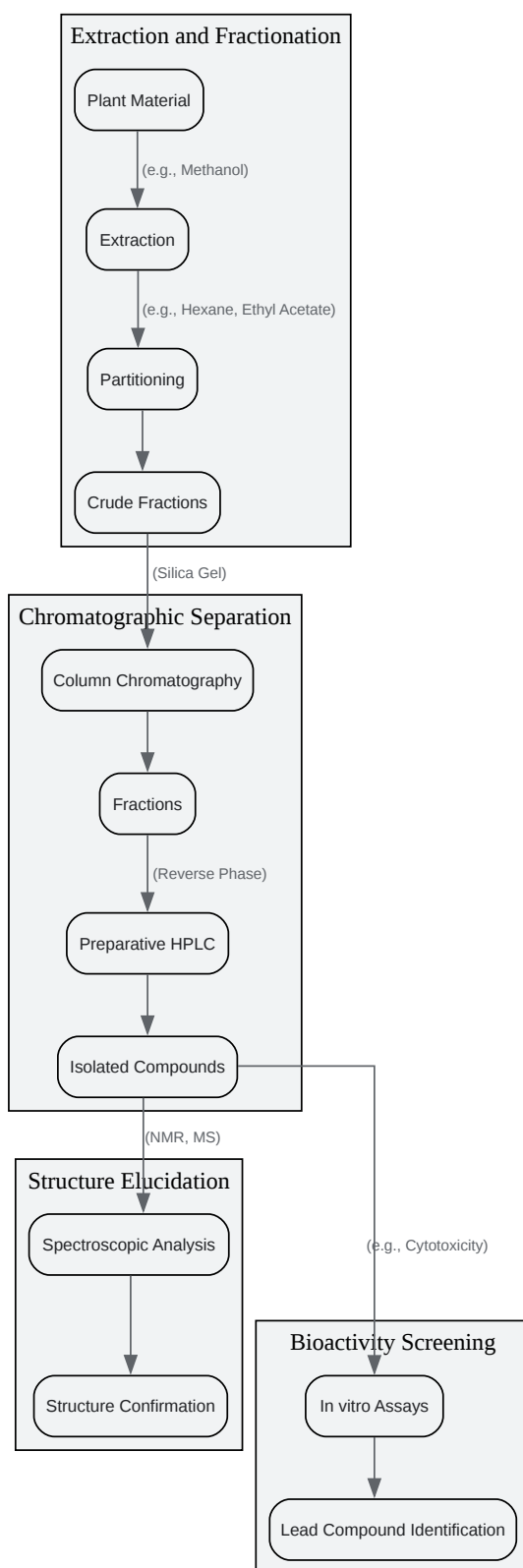
While data on **15-Deoxoeucosterol** is limited, a closely related compound, 15-deoxo-30-hydroxyeucosterol, has been isolated from *Scilla scilloides* and demonstrated significant anti-tumor activity. Research has shown that eucosterol oligoglycosides, including derivatives of **15-deoxoeucosterol**, exhibit cytotoxicity against various tumor cell lines[1]. This suggests that the eucosterol scaffold is a promising pharmacophore for the development of novel anticancer agents. The broader class of spirocyclic nortriterpenoids has been recognized for a wide range of biological activities, highlighting the therapeutic potential of this structural motif[2].

Experimental Protocols: A General Approach

Detailed experimental protocols for the synthesis or biological testing of **15-Deoxoeucosterol** are not readily available. However, based on the literature for related compounds, a general workflow for the isolation and characterization of eucosterols from plant sources can be outlined.

General Isolation and Purification Workflow

The following diagram illustrates a typical workflow for the isolation of eucosterol-type compounds from plant material.

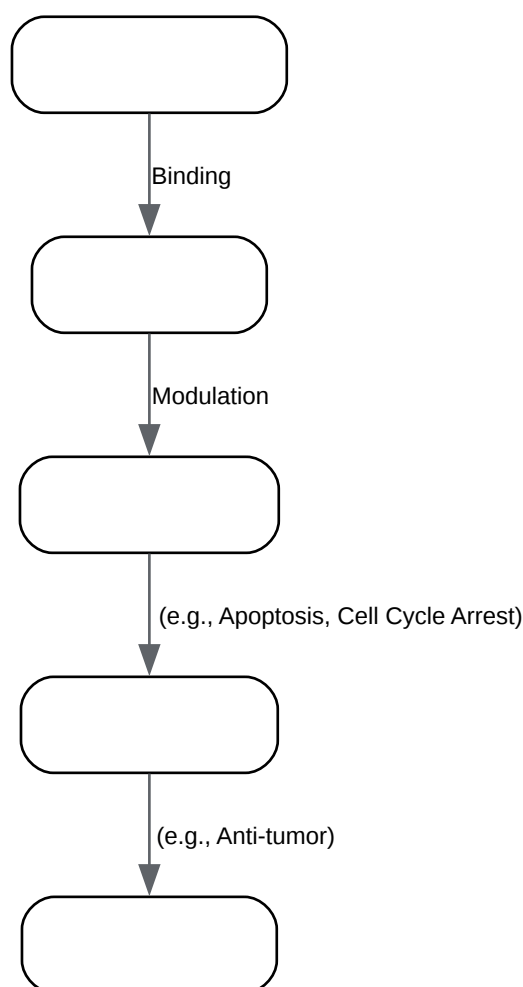


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Caption: Generalized workflow for the isolation and characterization of eucosterols.

Signaling Pathways: An Area for Future Research

The mechanism of action and the specific signaling pathways modulated by **15-Deoxoeucosterol** and its derivatives remain to be elucidated. The anti-tumor activity of related compounds suggests potential interference with key cellular processes such as proliferation, apoptosis, or cell cycle regulation. Future research should focus on target identification and pathway analysis to understand the molecular basis of their bioactivity. A hypothetical logical relationship for investigating the mechanism of action is presented below.



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Caption: Hypothetical mechanism of action investigation for **15-Deoxoeucosterol**.

Conclusion and Future Directions

15-Deoxoeucosterol represents a structurally intriguing natural product within the bioactive eucosterol family. While current data on this specific compound is sparse, the demonstrated anti-tumor properties of its close analogues warrant further investigation. Future research efforts should be directed towards the total synthesis of **15-Deoxoeucosterol** to enable comprehensive biological evaluation, including the elucidation of its mechanism of action and identification of its molecular targets. Such studies will be crucial in unlocking the full therapeutic potential of this and other related spirocyclic nortriterpenoids.

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References

- 1. Eucosterol oligoglycosides isolated from *Scilla scilloides* and their anti-tumor activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Spirocyclic Motifs in Natural Products - PMC [pmc.ncbi.nlm.nih.gov]
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